

"4-Formyl-2-methoxyphenyl propionate" solubility and stability

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Compound of Interest

Compound Name: 4-Formyl-2-methoxyphenyl propionate

Cat. No.: B1348451

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An In-depth Technical Guide to the Solubility and Stability of **4-Formyl-2-methoxyphenyl propionate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Formyl-2-methoxyphenyl propionate, also known as vanillin propionate, is an organic compound with potential applications in the pharmaceutical and flavor industries. A thorough understanding of its solubility and stability is paramount for its effective formulation, storage, and application. This technical guide provides a comprehensive overview of the available and inferred physicochemical properties of **4-Formyl-2-methoxyphenyl propionate**, alongside detailed experimental protocols for its analysis.

Physicochemical Properties

Structure:

- IUPAC Name: (4-formyl-2-methoxyphenyl) propanoate[1]
- CAS Number: 174143-90-9[1]
- Molecular Formula: C₁₁H₁₂O₄[1]

- Molecular Weight: 208.21 g/mol [\[1\]](#)

Solubility Profile

Direct experimental solubility data for **4-Formyl-2-methoxyphenyl propionate** is not readily available in the public domain. However, solubility characteristics can be inferred from structurally similar compounds, such as 4-Formyl-2-methoxyphenyl 2-methylpropanoate (vanillin isobutyrate). It is anticipated that **4-Formyl-2-methoxyphenyl propionate** will exhibit poor aqueous solubility and good solubility in organic solvents.

Table 1: Solubility Data

Solvent	Solubility	Reference/Justification
Water	Insoluble (predicted)	Based on the insolubility of the structurally similar vanillin isobutyrate.
Ethanol	Miscible (predicted)	Based on the miscibility of vanillin isobutyrate in ethanol.
Methanol	Soluble (predicted)	Vanillin isobutyrate is reported to be soluble in methanol. [2]
Organic Solvents (e.g., Chloroform, Ether, Acetone)	Soluble (predicted)	Vanillin, a related compound, is freely soluble in these solvents. [3] [4] [5]
Oils	Soluble (predicted)	Vanillin isobutyrate is soluble in oils.

Stability Profile

The stability of **4-Formyl-2-methoxyphenyl propionate** is dictated by its functional groups: an aldehyde, an ester, and a methoxy-substituted benzene ring. The aldehyde group is susceptible to oxidation, while the propionate ester is prone to hydrolysis under both acidic and basic conditions. The aromatic ring with its electron-donating groups may be sensitive to light.

Table 2: Stability Characteristics and Potential Degradation Pathways

Condition	Potential Degradation	Degradation Products	Reference/Justification
Acidic (Hydrolysis)	Ester cleavage	Vanillin and Propionic Acid	Esters are known to undergo acid-catalyzed hydrolysis. [6]
Basic (Hydrolysis)	Ester cleavage	Vanillate salt and Propionate salt	Saponification (base-catalyzed hydrolysis) of esters is a common reaction.[6]
Oxidative	Oxidation of the aldehyde	4-Propionyloxy-3-methoxybenzoic acid	Aldehydes are readily oxidized to carboxylic acids.[3][7][8]
Photolytic	Potential for degradation and discoloration	Complex mixture of products	Vanillin, a related compound, is known to be affected by light. [4][9]
Thermal	Generally stable at ambient temperatures	Decomposition at elevated temperatures	No specific data, but typical for organic esters.

Experimental Protocols

Solubility Determination (Shake-Flask Method based on OECD 105)

This protocol outlines a standard procedure for determining the solubility of a compound in aqueous and organic solvents.

- Preparation of Saturated Solution:
 - Add an excess amount of **4-Formyl-2-methoxyphenyl propionate** to a known volume of the selected solvent (e.g., water, ethanol) in a flask.

- Seal the flask to prevent solvent evaporation.
- Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A preliminary test can determine the necessary equilibration time.[\[1\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Separation of Undissolved Solute:
 - After equilibration, allow the mixture to stand to let the undissolved solid settle.
 - Centrifuge or filter a portion of the supernatant to remove any remaining solid particles. Ensure the separation method does not alter the composition of the solution.
- Analysis of the Saturated Solution:
 - Accurately dilute a known volume of the clear, saturated solution.
 - Quantify the concentration of **4-Formyl-2-methoxyphenyl propionate** in the diluted solution using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation:
 - Calculate the solubility from the measured concentration and the dilution factor. Express the solubility in units such as mg/mL or mol/L.

Stability Assessment (Forced Degradation Studies based on ICH Q1A(R2))

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of the molecule.[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Acid Hydrolysis:
 - Dissolve **4-Formyl-2-methoxyphenyl propionate** in a suitable solvent and add a solution of a strong acid (e.g., 0.1 M HCl).
 - Heat the solution (e.g., at 60-80 °C) for a defined period (e.g., 2, 4, 8, 24 hours).

- At each time point, withdraw a sample, neutralize it, and analyze by a stability-indicating HPLC method.
- Base Hydrolysis:
 - Dissolve the compound in a suitable solvent and add a solution of a strong base (e.g., 0.1 M NaOH).
 - Maintain the solution at a controlled temperature (e.g., room temperature or slightly elevated) for a defined period.
 - At each time point, withdraw a sample, neutralize it, and analyze by HPLC. Given the lability of esters to base, milder conditions may be required.[\[4\]](#)
- Oxidation:
 - Dissolve the compound in a suitable solvent and add an oxidizing agent (e.g., 3% hydrogen peroxide).
 - Keep the solution at room temperature for a defined period, protected from light.
 - At each time point, withdraw a sample and analyze by HPLC.
- Photostability:
 - Expose a solid sample and a solution of the compound to a light source with a specified output (e.g., consistent with ICH Q1B guidelines).
 - Simultaneously, keep a control sample in the dark.
 - After a defined exposure period, analyze both the exposed and control samples by HPLC.
- Thermal Degradation:
 - Expose a solid sample of the compound to elevated temperatures (e.g., 60°C, 80°C) for a defined period.
 - Analyze the sample at various time points by HPLC.

Analytical Method: A stability-indicating HPLC method must be developed and validated. This method should be capable of separating the intact **4-Formyl-2-methoxyphenyl propionate** from all potential degradation products.

Visualizations

Workflow for Solubility Assessment

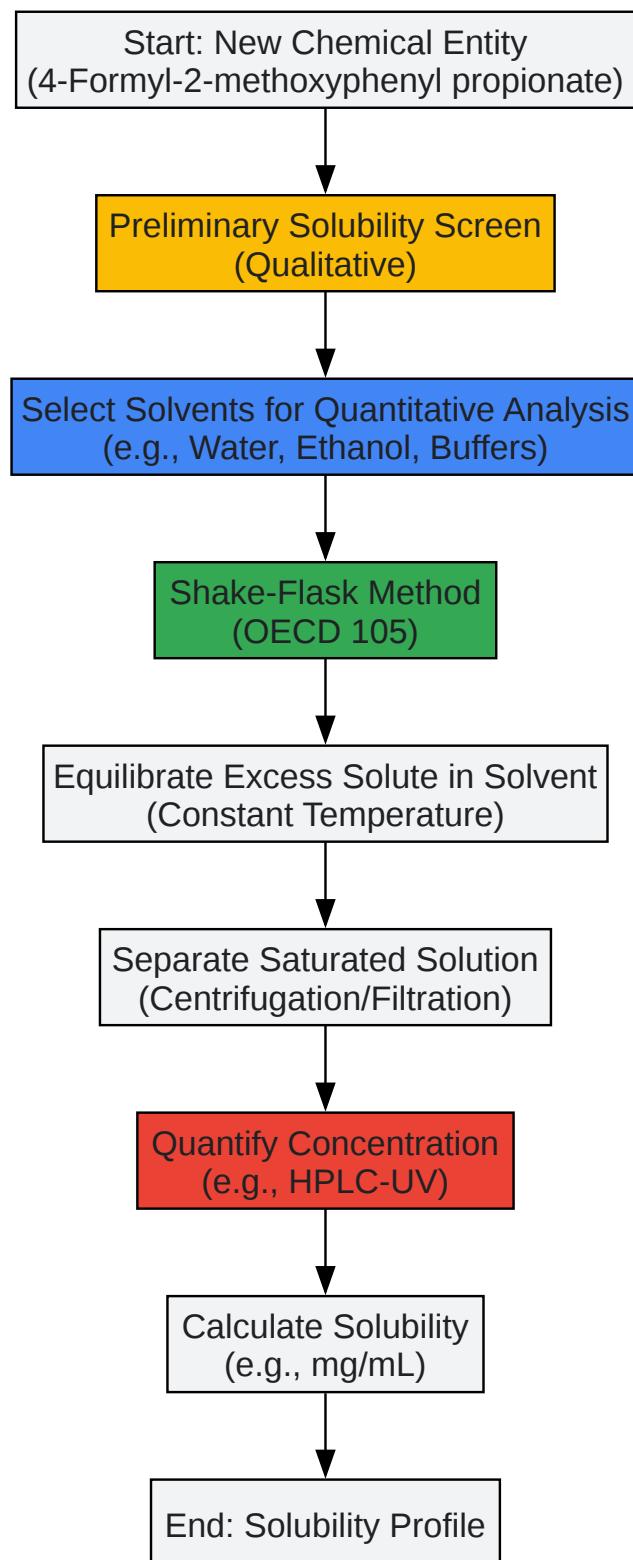


Figure 1: General Workflow for Solubility Assessment

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Caption: Figure 1: General Workflow for Solubility Assessment

Potential Degradation Pathways

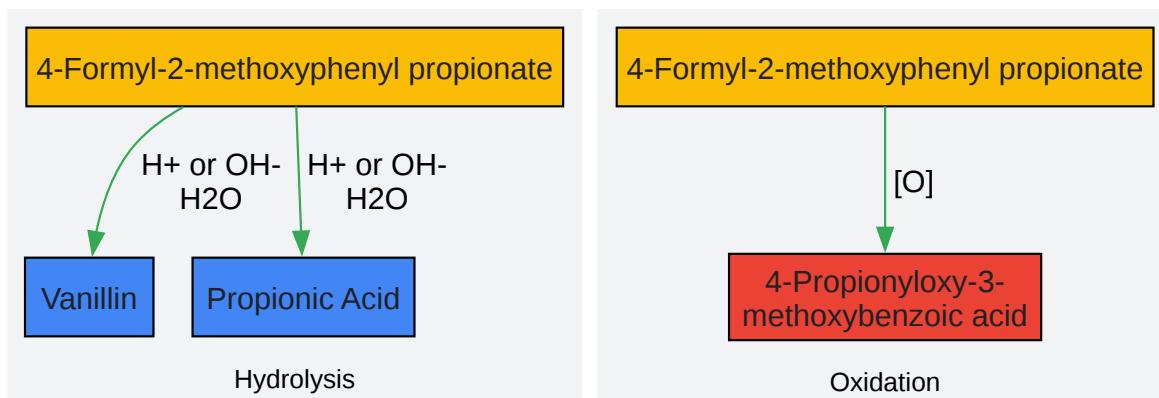


Figure 2: Potential Degradation Pathways

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Caption: Figure 2: Potential Degradation Pathways

Conclusion

While direct experimental data for **4-Formyl-2-methoxyphenyl propionate** is limited, a reliable working profile of its solubility and stability can be established through examination of structurally related analogs and the application of fundamental chemical principles. It is predicted to be a water-insoluble compound, soluble in common organic solvents. Key stability concerns include the potential for hydrolysis of the ester linkage and oxidation of the aldehyde moiety. The provided experimental protocols offer a robust framework for researchers to definitively characterize these properties, ensuring the successful development and application of this compound.

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